

commercial suppliers of (2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol

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Compound of Interest

Compound Name: (2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol

Cat. No.: B1271447

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An In-depth Technical Guide to **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** for Researchers and Drug Development Professionals

Introduction

(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol is a heterocyclic building block of significant interest in medicinal chemistry and drug discovery.^[1] Its structure, featuring a pyridine ring substituted with a methyl group, a trifluoromethyl group, and a hydroxymethyl group, provides a unique combination of properties. The trifluoromethyl group often enhances metabolic stability, lipophilicity, and binding affinity of molecules, while the hydroxymethyl group offers a versatile point for synthetic modification.^{[1][2]} This compound has been investigated for various therapeutic applications, including its potential as an anticancer agent.^[1]

Commercial Suppliers

A number of chemical suppliers offer **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** for research and development purposes. Notable suppliers include:

- Shanghai Sinch Pharmaceuticals Tech. Co. Ltd.^[3]
- Xi'an NewProChem Co.,Ltd.^[3]

- Changzhou Hopschain Chemical Co.,Ltd.[3]
- Changzhou AniKare Pharmatech Co., Ltd.[3]
- Benchchem[1]
- American Elements[4]
- TCI Chemicals[5]

It is important to note that this compound is typically supplied for "Research Use Only" and is not intended for human or veterinary use.[1] Purity levels are generally guaranteed to be 95% or higher, and analytical data such as NMR and HPLC spectra are often available from the supplier to confirm identity and quality.[1]

Physicochemical Properties

The key physicochemical properties of **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** are summarized in the table below.

| Property | Value | Reference |
|-------------------|------------------------------|-----------|
| CAS Number | 113265-44-4 | [1][3] |
| Molecular Formula | C8H8F3NO | [1] |
| Molecular Weight | 191.15 g/mol | [1] |
| Appearance | Light yellow liquid | [6] |
| Melting Point | -7 °C / 19.4 °F | [6] |
| Boiling Point | 259 °C / 498.2 °F @ 760 mmHg | [6] |
| Flash Point | 149 °C / 300.2 °F | [6] |
| Specific Gravity | 1.124 | [6] |
| Vapor Density | 3.8 | [6] |

Synthesis and Experimental Protocols

The synthesis of **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** can be achieved through various routes. One notable method is a modified Hantzsch pyridine synthesis.

Modified Hantzsch Pyridine Synthesis

This approach constructs the pyridine ring de novo.

- **Reaction:** A one-pot reaction combines ethyl trifluoroacetoacetate, ammonium acetate, and methyl acetoacetate.
- **Conditions:** The mixture is refluxed in acetic acid.
- **Intermediate:** This forms a dihydropyridine intermediate.
- **Oxidation:** The intermediate is oxidized to the aromatic pyridine system using manganese dioxide (MnO_2).
- **Hydroxymethylation:** The resulting 2-methyl-6-(trifluoromethyl)pyridine undergoes Friedel-Crafts formylation (POCl_3/DMF) followed by reduction with sodium borohydride (NaBH_4).
- **Yield:** This method can achieve a 55–60% yield.[\[1\]](#)

Chemical Transformations of the Hydroxymethyl Group

The hydroxymethyl group provides a versatile handle for further synthetic modifications.

- **Objective:** To create a bromomethyl intermediate useful for coupling reactions.[\[1\]](#)
- **Reagents/Conditions:** The compound is treated with 48% aqueous hydrobromic acid (HBr) at 135°C for 24 hours.
- **Product:** 3-(Bromomethyl)-2-methyl-6-(trifluoromethyl)pyridine.
- **Yield:** 71%.[\[1\]](#)
- **Objective:** To form the corresponding aldehyde or carboxylic acid.[\[1\]](#)

- Note: Specific reagents and conditions for this reaction were not detailed in the provided search results.
- Objective: To reduce the hydroxymethyl group to a methyl group.[1]
- Note: Specific reagents and conditions for this reaction were not detailed in the provided search results.

Applications in Research and Drug Development

(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol is a valuable building block in the design and synthesis of novel pharmaceutical compounds. The incorporation of the trifluoromethyl group is a well-established strategy in medicinal chemistry to enhance key drug-like properties.
[2][7]

- Improved Metabolic Stability: The strong carbon-fluorine bonds in the trifluoromethyl group can block metabolic hotspots, increasing the half-life of a drug.[2]
- Enhanced Lipophilicity: The trifluoromethyl group increases the lipophilicity of a molecule, which can improve its ability to cross cell membranes.[1][2]
- Increased Binding Affinity: The high electronegativity of the fluorine atoms can lead to stronger interactions with biological targets through hydrogen bonding and electrostatic interactions.[2]

Research has shown that **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** exhibits anticancer properties.[1] One study highlighted its ability to inhibit Ghrelin O-acyltransferase (GOAT), suggesting potential applications in treating obesity-related cancers by reducing cell proliferation associated with metabolic disorders.[1]

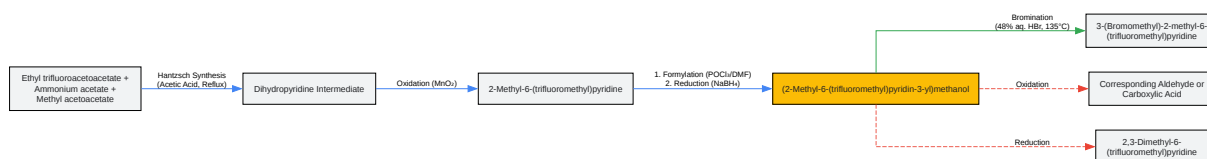
Safety Information

As a laboratory chemical, **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** should be handled with appropriate safety precautions.

- Handling: Wash hands and any exposed skin thoroughly after handling.[6]

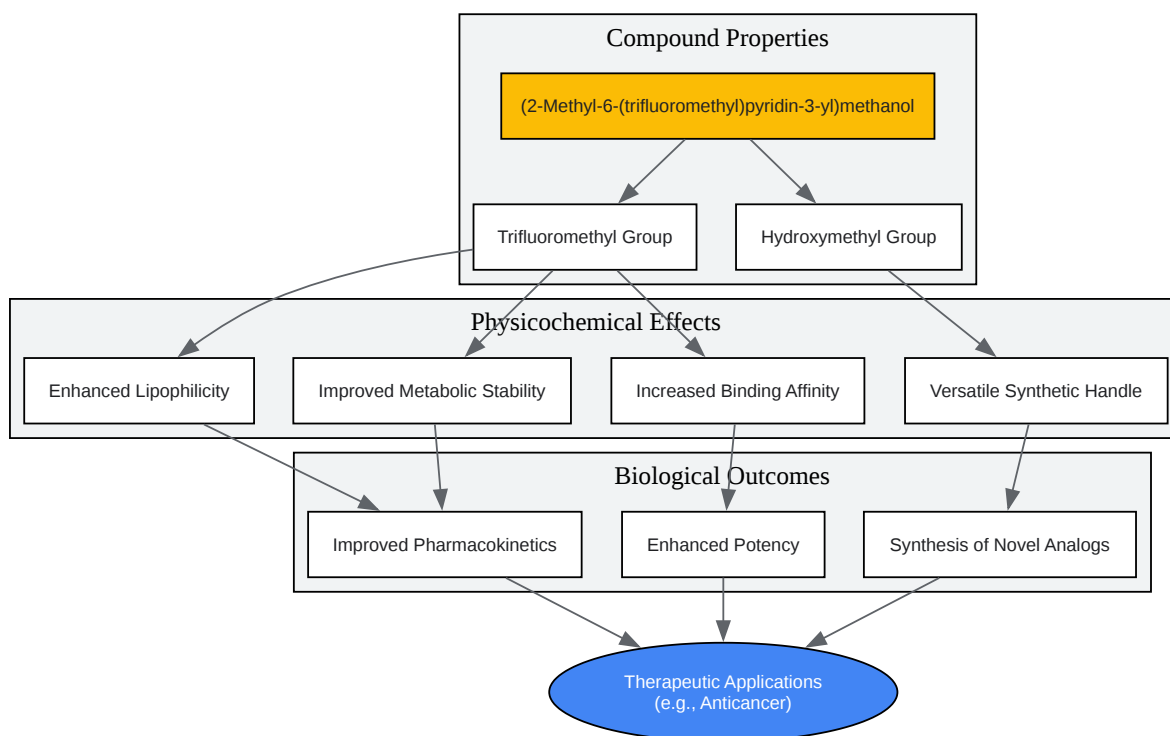
- Storage: Store in a well-ventilated place and keep the container tightly closed.[6] It should be kept in a dry, cool environment.[6]
- Incompatible Materials: Acids, strong oxidizing agents, and acid chlorides.[6]
- First Aid:
 - Inhalation: Remove the victim to fresh air and keep at rest in a comfortable position for breathing.[6]
 - Skin Contact: Wash with plenty of soap and water.[6]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[6]
 - Ingestion: Call a poison center or doctor if you feel unwell.[6]

Visualizations



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Caption: Synthetic pathway and subsequent reactions of **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol**.



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Caption: Role of **(2-Methyl-6-(trifluoromethyl)pyridin-3-yl)methanol** in drug development.

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